

Safety, handling, and storage of 2-Fluoro-4-iodophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-4-iodophenol

Cat. No.: B1315855

[Get Quote](#)

An In-depth Technical Guide to the Safety, Handling, and Storage of **2-Fluoro-4-iodophenol**

This guide provides comprehensive safety, handling, and storage information for **2-Fluoro-4-iodophenol** (CAS No: 2713-28-2), a versatile chemical compound utilized in pharmaceutical development, organic synthesis, and biochemical research.^[1] It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Hazard Identification and Classification

2-Fluoro-4-iodophenol is classified as a hazardous substance.^[2] It is harmful if swallowed, in contact with skin, or if inhaled.^[2] It is also known to cause skin irritation and serious eye irritation or damage.^{[2][3]}

Table 1: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed[2] [4] |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin[2] |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled[2] |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation[2] [3][4] |
| Serious Eye Damage/Eye Irritation | 1/2A | H318/H319: Causes serious eye damage/irritation[2][3][4] |
| Specific target organ toxicity — single exposure | 3 | H335: May cause respiratory irritation[4] |

The GHS pictograms associated with **2-Fluoro-4-iodophenol** are 'Corrosive' and 'Irritant'. [2]
The signal word is "Danger" or "Warning". [2][3]

Physical and Chemical Properties

Table 2: Physical and Chemical Properties of **2-Fluoro-4-iodophenol**

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₆ H ₄ FIO[1][2] |
| Molecular Weight | 238.00 g/mol [1][2] |
| Appearance | Yellow to light yellow or brown liquid to low melting solid[1] |
| Density | 2.085±0.06 g/cm ³ (Predicted)[5] |
| pKa | 8.10±0.18 (Predicted)[5][6] |
| Solubility | Very slightly soluble (0.52 g/L) at 25°C[6] |
| Storage Temperature | 0 - 8 °C[1] or under -20°C in a freezer[5] |

Safety and Handling

Proper handling of **2-Fluoro-4-iodophenol** is crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling this compound, appropriate PPE is mandatory:

- **Eye Protection:** Wear safety glasses with side shields or chemical splash goggles.^[7] A face shield may be necessary if there is a risk of splashing.^{[7][8]}
- **Hand Protection:** Chemical-resistant gloves, such as butyl rubber or neoprene, are recommended.^[7]
- **Body Protection:** A lab coat, closed-toed shoes, and long pants are required. For tasks with a higher risk of splashing, a chemically impervious apron should be worn.^[7]
- **Respiratory Protection:** All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust or vapors.^[7]

Engineering Controls

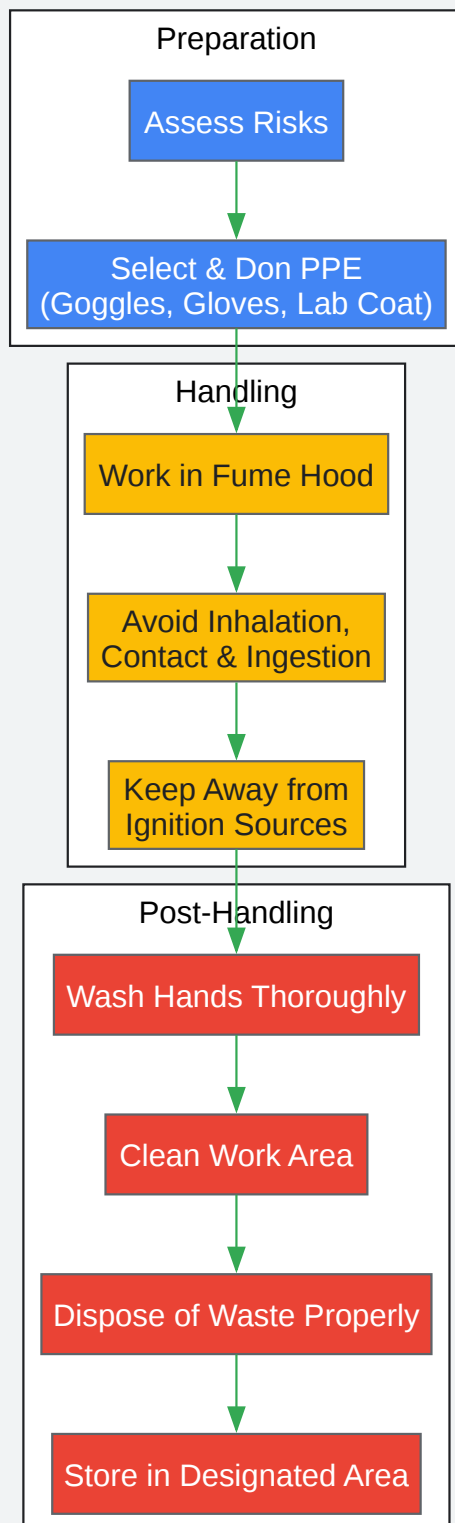
- Work in a well-ventilated area, such as a chemical fume hood, to control exposure.^[9]
- Ensure safety showers and eyewash stations are readily accessible.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.^{[8][10]}
- Avoid breathing dust or vapors.^[10]
- Do not eat, drink, or smoke when using this product.^{[9][11]}
- Wash hands thoroughly after handling.^{[8][11]}
- Keep away from sources of ignition, heat, and open flames.^{[8][10]}

- Take measures to prevent the buildup of electrostatic charge.[8]

Safe Handling Workflow for 2-Fluoro-4-iodophenol



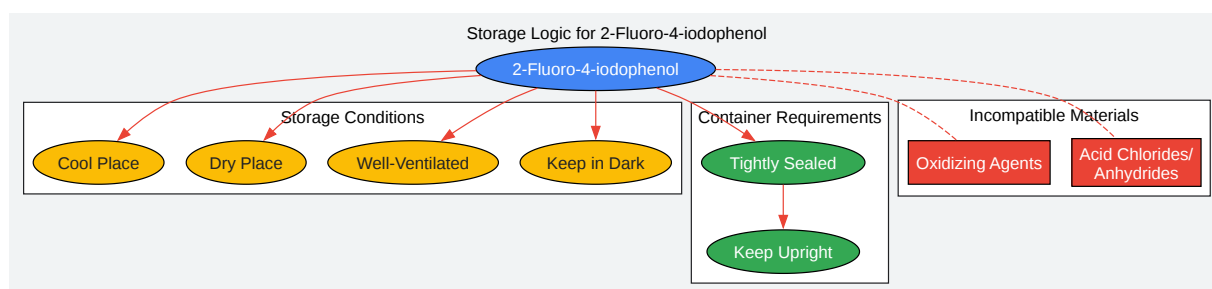
[Click to download full resolution via product page](#)

Safe Handling Workflow

Storage Requirements

Proper storage of **2-Fluoro-4-iodophenol** is essential for maintaining its stability and preventing accidents.

- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.[8][9] Keep the container tightly closed.[5][8][9] Some sources recommend refrigeration at 0-8°C[1], while others suggest storing in a freezer at or below -20°C.[5]
- **Container:** Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[8]
- **Incompatible Materials:** Keep away from strong oxidizing agents, acid chlorides, and acid anhydrides.[8]
- **Security:** Store in a locked-up area.[9][11]



[Click to download full resolution via product page](#)

Logical Storage Relationships

First Aid Measures

In case of accidental exposure, immediate action is critical.

Table 3: First Aid Procedures

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air.[8][12] If breathing has stopped, give artificial respiration.[8][12] Seek immediate medical attention.[12] |
| Skin Contact | Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[7][8][12] Seek medical attention if skin irritation persists.[7][12] |
| Eye Contact | Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][9][12] Remove contact lenses if present and easy to do.[7][9] Seek immediate medical attention.[7][9][12] |
| Ingestion | Do NOT induce vomiting.[8][9] Rinse mouth with water.[8] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[8][9][12] |

Always show the safety data sheet to the attending physician.[8][9]

Experimental Protocol: Synthesis of 2-Fluoro-4-iodophenol

The following is a representative protocol for the synthesis of **2-Fluoro-4-iodophenol** from 2-fluorophenol.

Materials and Reagents

- 2-Fluorophenol

- Iodine
- Concentrated Ammonia
- Ethyl Acetate
- 5% Sodium Bisulfite Solution
- Brine
- Anhydrous Magnesium Sulfate
- Silica Gel
- Dichloromethane

Procedure

- To a stirring solution of 2-fluorophenol (1 equivalent) in concentrated ammonia, add iodine (1 equivalent) in a single portion at room temperature.[\[13\]](#)
- Stir the reaction mixture overnight at room temperature.[\[13\]](#)
- Remove the solvent by evaporation under reduced pressure.[\[13\]](#)
- Partition the resulting residue between ethyl acetate and water.[\[13\]](#)
- Separate the organic phase and wash it sequentially with a 5% sodium bisulfite solution and then with brine.[\[13\]](#)
- Dry the organic phase over anhydrous magnesium sulfate, filter the solution, and concentrate the filtrate to dryness under reduced pressure.[\[13\]](#)
- Purify the crude product by silica gel column chromatography using a dichloromethane/ethyl acetate mixture (e.g., 9:1) as the eluent to yield **2-fluoro-4-iodophenol**.[\[13\]](#)

Disclaimer: This guide is intended for informational purposes only and does not substitute for a thorough review of the safety data sheet (SDS) and institutional safety protocols. Always consult the most current SDS for **2-Fluoro-4-iodophenol** before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Fluoro-4-iodophenol | C₆H₄FIO | CID 14549223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Fluoro-4-Iodophenol | 2713-28-2 [amp.chemicalbook.com]
- 4. 4-Fluoro-2-iodophenol | C₆H₄FIO | CID 10171417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Fluoro-4-Iodophenol CAS#: 2713-28-2 [m.chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. benchchem.com [benchchem.com]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- 11. echemi.com [echemi.com]
- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 13. 2-Fluoro-4-Iodophenol | 2713-28-2 [chemicalbook.com]
- To cite this document: BenchChem. [Safety, handling, and storage of 2-Fluoro-4-iodophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1315855#safety-handling-and-storage-of-2-fluoro-4-iodophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com